

Technical Support Center: ST-193 Solubility in Cell Culture Media

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Compound of Interest

Compound Name: ST-193

Cat. No.: B1663846

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address solubility issues with **ST-193** in cell culture media. Our aim is to equip researchers, scientists, and drug development professionals with the necessary information for successful experimentation.

Identifying Your ST-193 Compound

The designation "**ST-193**" can refer to at least two distinct chemical compounds. To ensure you are using the correct information, please identify your compound using its Chemical Abstracts Service (CAS) number and its intended biological activity.

- **ST-193** (Arenavirus Inhibitor): A potent, broad-spectrum inhibitor of arenavirus entry.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - CAS Number: 489416-12-8
- Glutaminase Inhibitor Compound 968: A cell-permeable, reversible inhibitor of a mitochondrial glutaminase C (GAC).[\[5\]](#) This compound is sometimes referred to by different names in various contexts.
 - CAS Number: 311795-38-7

Technical Support for **ST-193** (Arenavirus Inhibitor, CAS: 489416-12-8)

Solubility Data

The solubility of **ST-193** can vary based on its form (free base or hydrochloride salt) and the solvent used. Below is a summary of reported solubility data.

Compound Form	Solvent	Concentration	Notes	Source(s)
ST-193	DMSO	100 mg/mL (269.20 mM)	Requires ultrasonic assistance. Use newly opened, hygroscopic DMSO for best results.	[1]
ST-193 hydrochloride	DMSO	≥ 150 mg/mL (367.70 mM)	To enhance solubility, warming the solution to 37°C and using an ultrasonic bath is recommended.	[6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **ST-193** Stock Solution in DMSO

- Materials:
 - ST-193** (free base, MW: 371.47 g/mol) [3]
 - Anhydrous, cell culture grade Dimethyl Sulfoxide (DMSO)
 - Sterile, conical-bottom polypropylene tubes

- Ultrasonic bath
- Procedure:
 - Equilibrate the **ST-193** vial to room temperature before opening.
 - Weigh the desired amount of **ST-193** powder in a sterile tube. For 1 mL of a 10 mM stock, use 3.71 mg of **ST-193**.
 - Add the calculated volume of DMSO to the **ST-193** powder.
 - Vortex briefly to mix.
 - Place the tube in an ultrasonic bath for 10-15 minutes, or until the compound is completely dissolved.^[1] The solution should be clear.
 - Sterile filter the stock solution using a 0.22 µm syringe filter compatible with DMSO if necessary.
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^[1]
- Storage:
 - Store the stock solution at -20°C for up to one year or at -80°C for up to two years.^[1]

Troubleshooting FAQs for **ST-193** (Arenavirus Inhibitor)

Q1: My **ST-193** precipitated when I added it to my cell culture medium. What should I do?

A1: Precipitation upon addition to aqueous solutions is a common issue with hydrophobic compounds. Here are several troubleshooting steps:

- Final DMSO Concentration: Ensure the final concentration of DMSO in your cell culture medium is low, typically between 0.1% and 0.5%, as higher concentrations can be toxic to cells.^{[7][8]}

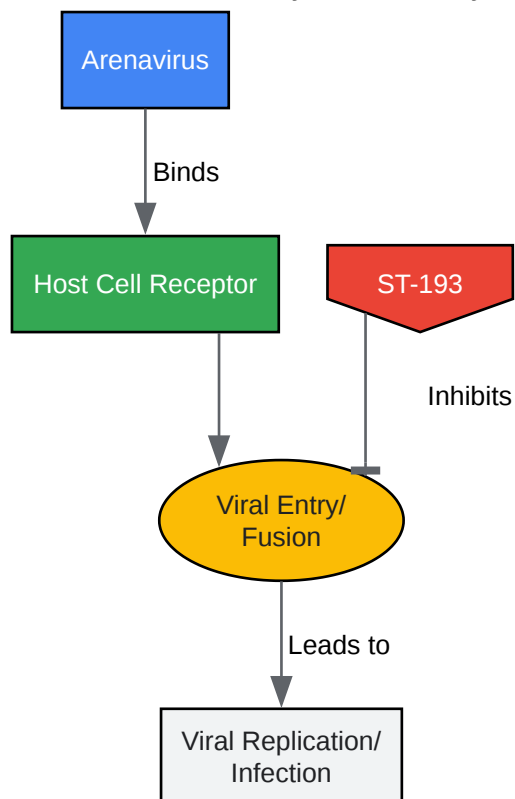
- **Dilution Method:** Instead of adding the **ST-193** stock directly to the full volume of media, try a serial dilution. First, dilute the stock solution in a small volume of serum-free media, vortex gently, and then add this intermediate dilution to your final culture volume.
- **Presence of Serum:** If your final medium contains serum, adding the **ST-193** stock directly to the serum-containing medium can sometimes help, as the compound may bind to serum proteins like albumin, which can improve its stability in solution.^[7]
- **Pre-warm Media:** Ensure your cell culture media is warmed to 37°C before adding the **ST-193** solution.

Q2: What is the maximum concentration of **ST-193** I can use in my cell culture?

A2: The maximum concentration will depend on the cell line and the tolerance to the final DMSO concentration. **ST-193** is a very potent inhibitor with IC50 values in the low nanomolar range for various arenaviruses.^{[1][2][4]} Therefore, high concentrations are often not required. It is recommended to perform a dose-response curve to determine the optimal concentration for your specific experiment, ensuring the final DMSO concentration remains in a non-toxic range.

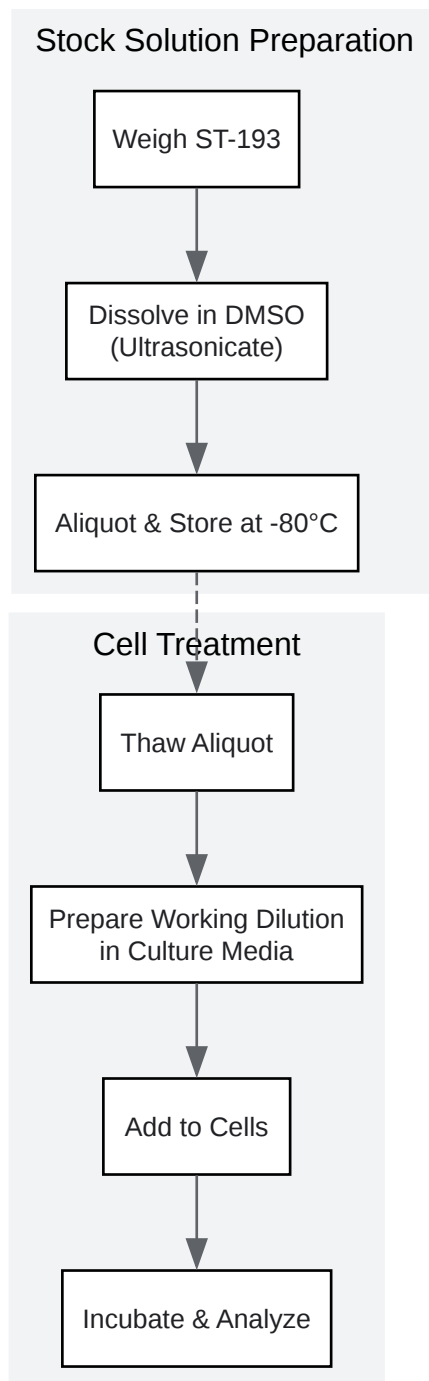
Visualization of ST-193 Mechanism and Workflow

Simplified Arenavirus Entry Inhibition by ST-193

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Caption: **ST-193** inhibits the entry of arenaviruses into host cells.

Experimental Workflow for ST-193 Cell Treatment



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Caption: Workflow for preparing and applying **ST-193** to cell cultures.

Technical Support for Glutaminase Inhibitor 968

(CAS: 311795-38-7)

Solubility Data

Compound 968 is soluble in several organic solvents but has very limited aqueous solubility.

Solvent	Concentration	Notes	Source(s)
DMSO	5 mg/mL	May require warming.	[9][10]
DMSO	11 mg/mL		[5]
DMSO	14 mg/mL		[5]
DMSO	25 mg/mL (52.59 mM)		[11]
DMF	16 mg/mL		[5]
Ethanol	0.5 - 1 mg/mL		[5][10]
DMF:PBS (pH 7.2) (1:2)	0.3 mg/mL	Very low solubility in aqueous buffer.	[5]

Experimental Protocols

Protocol 2: Preparation of a 10 mM Compound 968 Stock Solution in DMSO

- Materials:
 - Glutaminase Inhibitor 968 (MW: 475.4 g/mol) [5]
 - Anhydrous, cell culture grade Dimethyl Sulfoxide (DMSO)
 - Sterile, conical-bottom polypropylene tubes
 - Water bath or heating block
- Procedure:
 - Equilibrate the vial of Compound 968 to room temperature.
 - Weigh the desired amount of powder. For 1 mL of a 10 mM stock, use 4.75 mg.
 - Add the appropriate volume of DMSO.
 - Vortex to mix. If the compound does not fully dissolve, warm the solution gently (e.g., in a 37°C water bath) until it becomes clear.
 - Sterile filter the stock solution using a 0.22 µm DMSO-compatible syringe filter if needed.

- Prepare single-use aliquots to prevent degradation from multiple freeze-thaw cycles.
- Storage:
 - Store the stock solution at -20°C.

Troubleshooting FAQs for Glutaminase Inhibitor 968

Q1: I observed a precipitate in my cell culture medium after adding Compound 968. How can I prevent this?

A1: This is likely due to the low aqueous solubility of the compound.^[5] Consider the following:

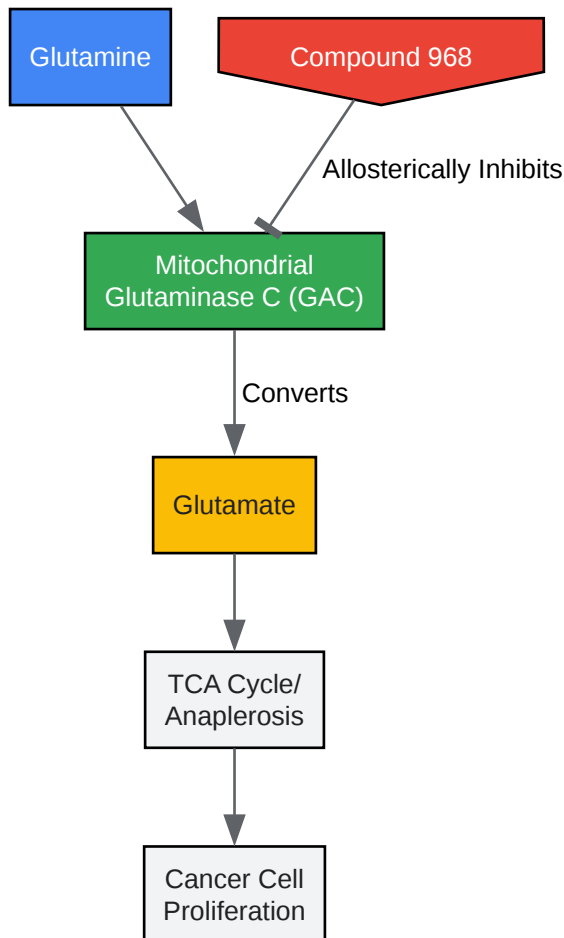
- Check Final DMSO Level: Keep the final DMSO concentration in your media below 0.5% to avoid cell toxicity and reduce the chance of precipitation.^{[7][8]}
- Use a High-Concentration Stock: Preparing a more concentrated stock solution in DMSO (e.g., 25 mg/mL) allows you to add a smaller volume to your media, keeping the final DMSO percentage low.^[11]
- Dilution Technique: Rapidly mix or vortex the media as you add the DMSO stock to facilitate quick dispersion and prevent localized high concentrations that can lead to precipitation.
- Serum Interaction: The presence of serum in the culture medium can help stabilize the compound in solution.^[7] If using serum-free media, you may need to optimize the final concentration of Compound 968 to stay below its solubility limit in that specific medium.

Q2: Can I dissolve Compound 968 directly in PBS or cell culture media?

A2: No, this is not recommended. The solubility of Compound 968 in aqueous buffers like PBS is very low (e.g., 0.3 mg/mL in a DMF:PBS mixture).^[5] It is essential to first prepare a concentrated stock solution in an organic solvent like DMSO.

Visualization of Glutaminase Inhibitor 968 Mechanism

Inhibition of Glutaminase C (GAC) by Compound 968



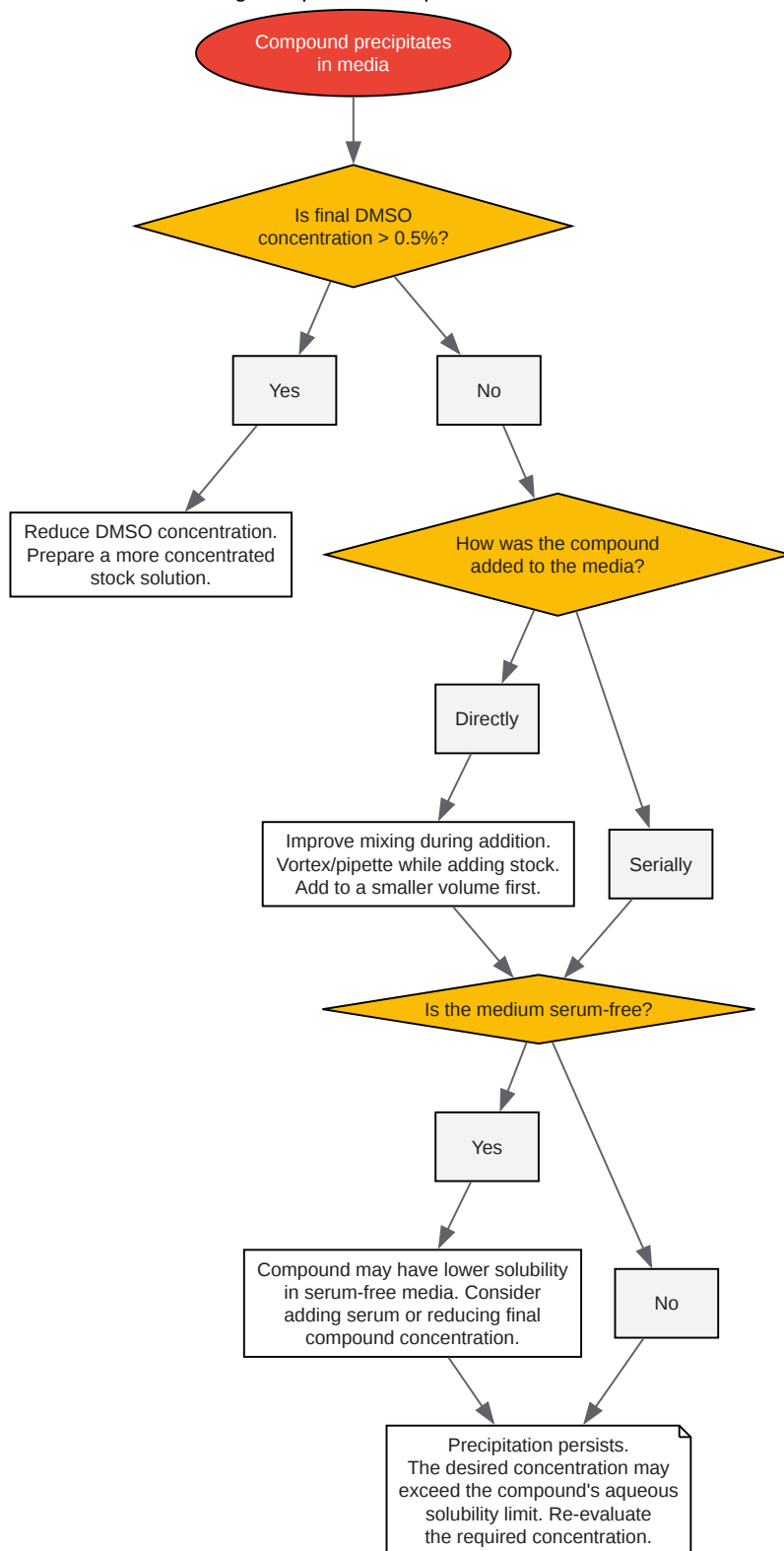
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Caption: Compound 968 inhibits cancer cell proliferation by targeting Glutaminase C.

General Troubleshooting for Poorly Soluble Compounds

The following decision tree can help troubleshoot precipitation issues encountered with compounds dissolved in DMSO when added to cell culture media.

Troubleshooting Compound Precipitation in Cell Culture Media

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